

1,2-Dibenzoylbenzene chemical structure and IUPAC name

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Compound of Interest

Compound Name: 1,2-Dibenzoylbenzene

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An In-depth Technical Guide to 1,2-Dibenzoylbenzene

This technical guide provides a comprehensive overview of the chemical structure, properties, and synthesis of **1,2-Dibenzoylbenzene**, tailored for researchers, scientists, and professionals in drug development.

Chemical Structure and IUPAC Name

1,2-Dibenzoylbenzene is an organic compound featuring a central benzene ring substituted with two adjacent benzoyl groups.^{[1][2][3][4]} Its IUPAC name is (2-benzoylphenyl) (phenyl)methanone.^{[1][5][6]} The molecule consists of three benzene rings and two ketone functional groups.

The chemical structure of **1,2-Dibenzoylbenzene** is visualized in the diagram below.

Figure 1: Chemical structure of **1,2-Dibenzoylbenzene**.

Physicochemical Properties

A summary of the key physicochemical properties of **1,2-Dibenzoylbenzene** is presented in the table below for easy reference and comparison.

Property	Value	Source
IUPAC Name	(2-benzoylphenyl) (phenyl)methanone	[1] [5] [6]
Synonyms	o-Dibenzoylbenzene, 2- Benzoylbenzophenone	[1] [2] [3] [4] [7]
CAS Number	1159-86-0	[1] [2] [3] [4] [5] [6] [7]
Molecular Formula	C ₂₀ H ₁₄ O ₂	[1] [5] [6] [7]
Molecular Weight	286.33 g/mol	[1] [6] [7]
Appearance	White to yellow crystalline powder	[5]
Melting Point	142-150 °C	[5]
InChI Key	OJLABXSUFRIXFL- UHFFFAOYSA-N	[2] [3] [4] [5] [6] [8]

Spectral Data

Spectroscopic data is crucial for the identification and characterization of **1,2-Dibenzoylbenzene**. Available data includes Mass Spectrometry, Infrared (IR) Spectroscopy, and Nuclear Magnetic Resonance (NMR) Spectroscopy.

Technique	Data Highlights
Mass Spectrometry (MS)	Top peaks observed at m/z 209, 77, and 105. [1]
Infrared (IR) Spectroscopy	Spectrum available, typically recorded using a KBr wafer technique. [1] [2]
¹ H NMR (CDCl ₃)	Characteristic shifts observed around 7.3-7.7 ppm. [9]

Experimental Protocols

Synthesis of **1,2-Dibenzoylbenzene** via Friedel-Crafts Acylation

While a specific, detailed experimental protocol for the synthesis of **1,2-dibenzoylbenzene** was not found in the initial search, a general and plausible method is the Friedel-Crafts acylation of benzene with phthaloyl chloride in the presence of a Lewis acid catalyst, such as aluminum chloride. A similar, well-documented procedure is used for the synthesis of the related isomer, 1,4-dibenzoylbenzene.[\[10\]](#)[\[11\]](#)

Materials:

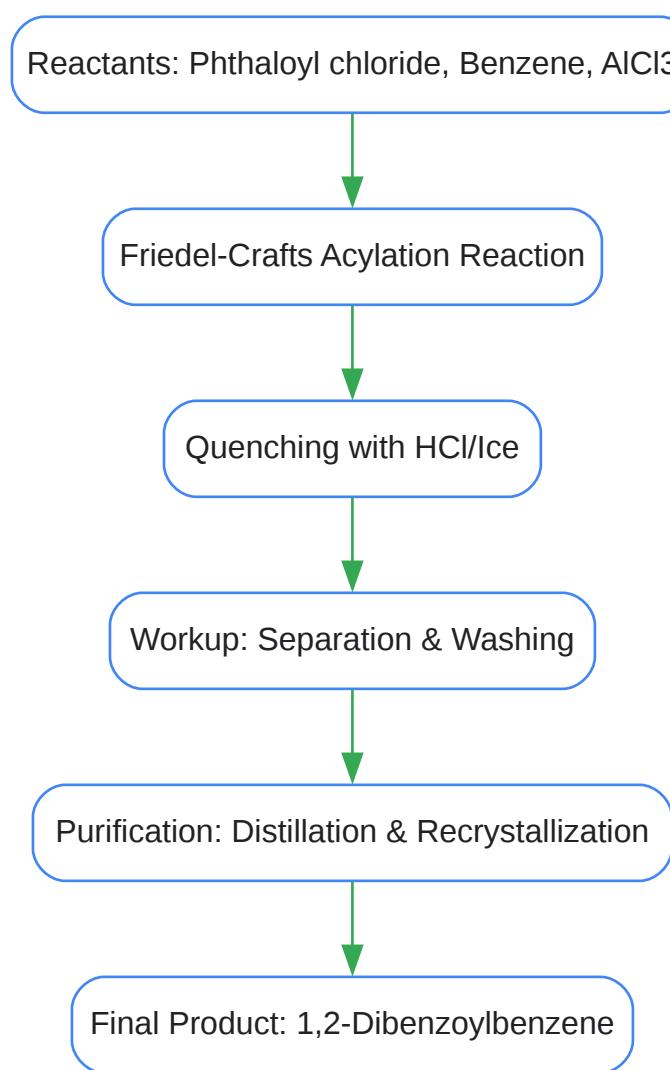
- Phthaloyl chloride
- Benzene (anhydrous)
- Aluminum chloride (anhydrous)
- Hydrochloric acid (concentrated)
- Crushed ice
- Sodium bicarbonate solution
- An appropriate solvent for recrystallization (e.g., dimethylformamide or toluene)[\[11\]](#)[\[12\]](#)

Procedure:

- In a reaction vessel equipped with a stirrer and a reflux condenser, dissolve phthaloyl chloride in an excess of anhydrous benzene.
- Slowly add anhydrous aluminum chloride to the solution while stirring. The temperature should be controlled, as the reaction is exothermic.
- After the addition is complete, heat the reaction mixture under reflux for several hours to drive the reaction to completion.
- Cool the reaction mixture and then carefully pour it into a mixture of crushed ice and concentrated hydrochloric acid to decompose the aluminum chloride complex.
- Separate the organic layer. Wash the organic layer sequentially with water, a dilute sodium bicarbonate solution to remove any remaining acid, and finally with water again.

- Dry the organic layer over an anhydrous drying agent (e.g., magnesium sulfate).
- Remove the benzene by distillation.
- The crude **1,2-dibenzoylbenzene** can then be purified by recrystallization from a suitable solvent to yield the final product.

The logical workflow for this synthesis is depicted in the following diagram.



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Figure 2: General workflow for the synthesis of **1,2-Dibenzoylbenzene**.

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References

- 1. 1,2-Dibenzoylbenzene | C₂₀H₁₄O₂ | CID 70875 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. o-Dibenzoylbenzene [webbook.nist.gov]
- 3. o-Dibenzoylbenzene [webbook.nist.gov]
- 4. o-Dibenzoylbenzene [webbook.nist.gov]
- 5. L01592.03 [thermofisher.com]
- 6. 1,2-Dibenzoylbenzene, 97% | Fisher Scientific [fishersci.ca]
- 7. scbt.com [scbt.com]
- 8. PubChemLite - 1,2-dibenzoylbenzene (C₂₀H₁₄O₂) [pubchemlite.lcsb.uni.lu]
- 9. 1,2-DIBENZOYLBENZENE(1159-86-0) 1H NMR [m.chemicalbook.com]
- 10. 1,4-Dibenzoylbenzene | 3016-97-5 | Benchchem [benchchem.com]
- 11. prepchem.com [prepchem.com]
- 12. researchgate.net [researchgate.net]
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